

d[Cha4]-AVP solubility and stability in aqueous solution

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Technical Support Center: d[Cha4]-AVP

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **d[Cha4]-AVP**. The information is presented in a question-and-answer format to directly address common issues encountered during experimental procedures.

Frequently Asked Questions (FAQs)

1. What is d[Cha4]-AVP?

d[Cha4]-AVP, or [1-Deamino-4-cyclohexylalanine] Arginine Vasopressin, is a potent and selective synthetic agonist for the human vasopressin V1B receptor.[1][2] Its chemical formula is C₅₀H₇₁N₁₃O₁₁S₂ and it has a molecular weight of 1094.31 g/mol .[1] The peptide sequence is XYFXNCPRG, with modifications including Mpr at position X-1, Cha at position X-4, a C-terminal amide, and a disulfide bridge between position X-1 and Cys-6.

2. What are the recommended storage conditions for d[Cha4]-AVP?

Proper storage is crucial to maintain the stability and activity of **d[Cha4]-AVP**.

Recommendations vary slightly between suppliers, but the general consensus is to store the lyophilized powder and reconstituted solutions at low temperatures.



Storage Condition	Lyophilized Powder	Reconstituted Solution
Temperature	Store at -20°C for long-term storage.	Aliquot and store at -20°C or -80°C.
Duration	Stable for extended periods at -20°C.	Up to 1 month at -20°C and up to 6 months at -80°C are suggested by some suppliers.
Handling	Keep dry and sealed.	Avoid repeated freeze-thaw cycles.

3. What is the solubility of d[Cha4]-AVP in aqueous solutions?

There is conflicting information regarding the solubility of **d[Cha4]-AVP** in water. It is crucial to consult the certificate of analysis provided by your specific supplier.

Supplier Information	Reported Solubility in Water
Supplier A	Soluble to 1 mg/mL.[3]
Supplier B	90 mg/mL.[1]
Supplier C	100 mg/mL (may require sonication).

This discrepancy may arise from different methodologies for determining solubility or variations in the product's formulation (e.g., presence of counter-ions).

Troubleshooting Guides Issue 1: Difficulty Dissolving d[Cha4]-AVP

If you are experiencing issues with dissolving **d[Cha4]-AVP**, consider the following troubleshooting steps.

Question: My **d[Cha4]-AVP** is not dissolving in water at the desired concentration. What should I do?

Answer:

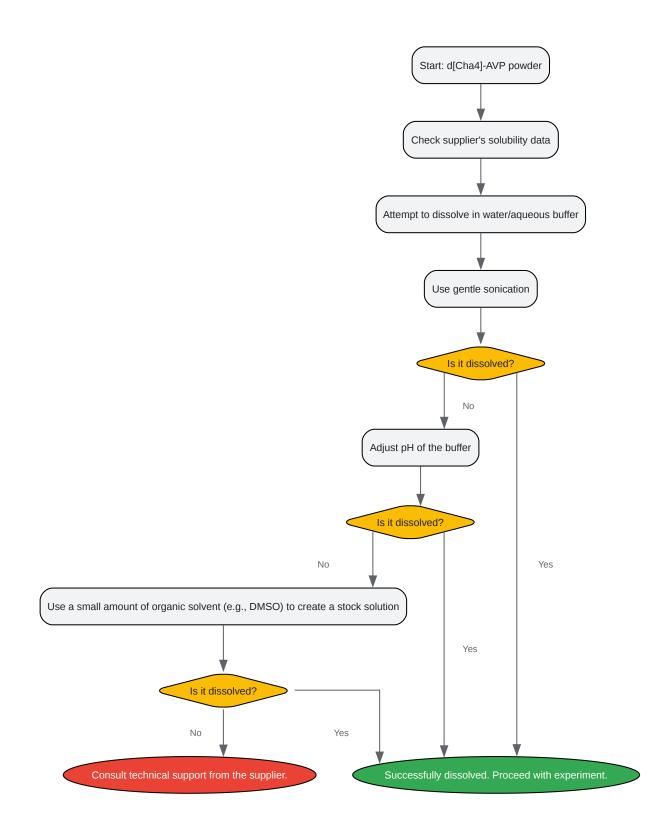






- Verify Supplier Information: Double-check the solubility data provided on the product's technical data sheet or certificate of analysis.
- Use Sonication: Gentle sonication can aid in the dissolution of peptides. Use a bath sonicator to avoid excessive heating.
- Adjust pH: The solubility of peptides can be pH-dependent. For basic peptides, a slightly acidic buffer (e.g., acetate buffer pH 4-5) may improve solubility. Conversely, for acidic peptides, a slightly basic buffer (e.g., phosphate buffer pH 7-8) might be beneficial. It is important to ensure the final pH is compatible with your experimental setup.
- Consider Organic Solvents: For highly hydrophobic peptides, a small amount of a water-miscible organic solvent like DMSO or DMF can be used to create a stock solution, which can then be diluted into your aqueous experimental buffer. Ensure the final concentration of the organic solvent is compatible with your assay.





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Troubleshooting workflow for dissolving d[Cha4]-AVP.



Issue 2: Ensuring Stability of d[Cha4]-AVP in Solution

Maintaining the stability of **d[Cha4]-AVP** in your experimental solutions is critical for reproducible results.

Question: How can I minimize the degradation of **d[Cha4]-AVP** in my aqueous solution during my experiment?

Answer:

While specific degradation pathways for **d[Cha4]-AVP** are not well-documented in publicly available literature, general principles for peptide stability can be applied. Peptides with features like **d[Cha4]-AVP** (a disulfide bridge and a C-terminal amide) can be susceptible to certain degradation mechanisms.

- Control pH: The stability of peptides is often pH-dependent. It is advisable to maintain the pH
 of your solution within a neutral range (pH 6-8) unless your experimental protocol requires
 otherwise. Extreme pH values can lead to hydrolysis of amide bonds.
- Avoid Freeze-Thaw Cycles: Repeatedly freezing and thawing your d[Cha4]-AVP solution
 can lead to peptide degradation and aggregation. It is highly recommended to prepare
 aliquots of your stock solution to be used for individual experiments.
- Minimize Oxidation: The disulfide bridge in d[Cha4]-AVP can be susceptible to oxidation or reduction. To minimize this, use freshly prepared, high-purity water and buffers. If necessary, consider degassing your solutions.
- Filter Sterilization: For sterile applications, it is recommended to filter the reconstituted solution through a 0.22 μm filter.

Experimental Protocols

Reconstitution of Lyophilized d[Cha4]-AVP

This protocol outlines the general steps for reconstituting lyophilized **d[Cha4]-AVP** for use in aqueous solutions.





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Experimental workflow for **d[Cha4]-AVP** reconstitution.

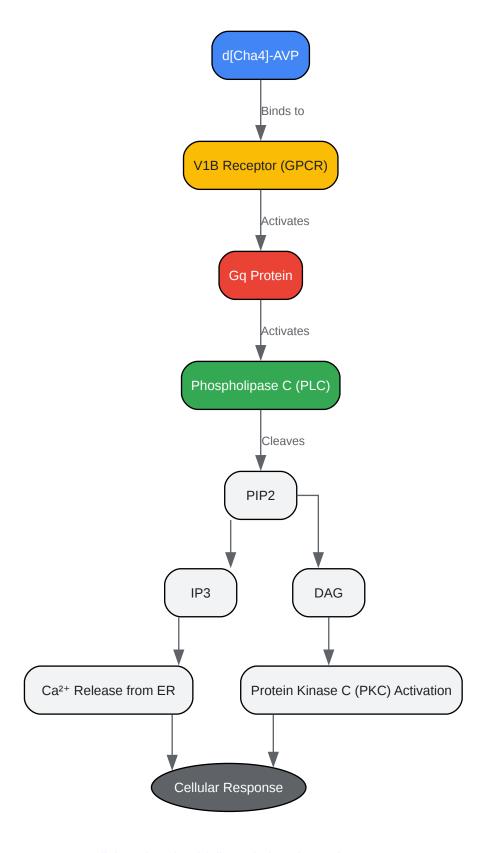
Methodology:

- Before opening, allow the vial of lyophilized d[Cha4]-AVP to equilibrate to room temperature to prevent condensation.
- Refer to the supplier's datasheet to determine the appropriate solvent and recommended concentration. For aqueous solutions, high-purity, sterile water or a suitable buffer is typically used.
- Add the calculated volume of solvent to the vial.
- Gently vortex or sonicate the vial until the peptide is completely dissolved. Avoid vigorous shaking, which can cause aggregation.
- Once dissolved, it is recommended to aliquot the solution into smaller, single-use volumes to minimize freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C until use.

Signaling Pathway

d[Cha4]-AVP is an agonist for the vasopressin V1B receptor, which is a G-protein coupled receptor (GPCR). The binding of **d[Cha4]-AVP** to the V1B receptor initiates a signaling cascade that leads to various cellular responses.





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Simplified V1B receptor signaling pathway.



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